Spectroscopic Profile of Indomethacin Diamide: A Technical Guide

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Compound of Interest

Compound Name:	*Indomethacin Diamide*
CAS No.:	*402849-25-6*
Cat. No.:	*B583314*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Indomethacin Diamide**, a known impurity of the non-steroidal anti-inflammatory drug (NSAID) Indomethacin. Officially designated as Indomethacin EP Impurity J, this document compiles available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data to aid in its identification and characterization.

Executive Summary

Indomethacin Diamide, with the CAS number 402849-25-6, is a critical impurity to monitor during the synthesis and quality control of Indomethacin. Its structural elucidation relies on a combination of spectroscopic techniques. This guide presents a summary of its key spectral features, detailed experimental protocols for its analysis, and logical workflows for its characterization.

Spectroscopic Data Summary

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The quantitative spectroscopic data for **Indomethacin Diamide** is summarized below. It is important to note that while this compound is a recognized impurity, publicly available, detailed experimental spectra are limited. The following data is compiled from analytical studies of Indomethacin and its related substances.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental NMR data for **Indomethacin Diamide** is not readily available in the public domain. However, based on its known structure, the expected proton (^{1}H) and carbon-^{13} (^{13}C) NMR chemical shifts can be predicted relative to the parent Indomethacin molecule. The key structural difference is the conversion of the carboxylic acid group to a more complex diamide structure: 4-Chloro-N'-(2-(1-(4-chlorobenzoyl)-5-methoxy-2-methyl-1H-indol-3-yl)acetyl)-N-(4-methoxyphenyl)benzohydrazide.

Expected ^{1}H and ^{13}C NMR Spectral Changes from Indomethacin:

Functional Group	Expected ^{1}H NMR Shift Change	Expected ^{13}C NMR Shift Change
-CH_2-C(=O)OH (Indomethacin)	The methylene protons adjacent to the carbonyl would show a downfield shift.	The carboxylic acid carbonyl carbon is typically observed around 170-180 ppm.
-CH_2-C(=O)NH-NH(Ph-OMe)-C(=O)-Ph-Cl (Indomethacin Diamide)	The methylene protons adjacent to the amide carbonyl will experience a different electronic environment, leading to a shift in their resonance. The appearance of new aromatic and methoxy signals from the N-(4-methoxyphenyl)benzohydrazide moiety is expected. Specifically, new aromatic protons in the 6.8-7.8 ppm range and a new methoxy signal around 3.8 ppm.	The carboxylic acid carbon signal will be absent and replaced by two new amide carbonyl carbon signals, expected in the 165-175 ppm range. New aromatic and methoxy carbon signals corresponding to the added moiety will also be present.

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Infrared (IR) Spectroscopy

Functional Group	Expected Wavenumber (cm^{-1})	Description
N-H Stretch	3200-3400	Amide N-H stretching vibrations.
C-H Stretch (Aromatic)	3000-3100	Aromatic C-H stretching.
C-H Stretch (Aliphatic)	2850-3000	Methyl and methylene C-H stretching.
C=O Stretch (Amide)	1650-1690	Two distinct amide carbonyl stretching bands are expected.
C=C Stretch (Aromatic)	1450-1600	Aromatic ring C=C stretching vibrations.
C-N Stretch	1200-1350	Amide C-N stretching.
C-O Stretch (Ether)	1000-1300	Aryl-alkyl ether C-O stretching from the methoxy group.
C-Cl Stretch	700-800	Aromatic C-Cl stretching.

Mass Spectrometry (MS)

The nominal mass of **Indomethacin Diamide** ($C_{33}H_{27}Cl_2N_3O_6$) is 615.14 g/mol .

m/z Value	Proposed Fragment
615/617/619	$[M]^+$, $[M+2]^+$, $[M+4]^+$ molecular ion cluster due to the presence of two chlorine atoms.
139/141	$[Cl\text{-}C_6H_4\text{-}C{=}O]^+$ fragment, characteristic of the chlorobenzoyl group.
Further Fragmentation	Cleavage of the amide bonds would lead to various other fragment ions, helping to confirm the structure.

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Experimental Protocols

Detailed experimental protocols for the spectroscopic analysis of **Indomethacin Diamide** are often specific to the analytical laboratory and the matrix in which the impurity is being analyzed. However, general methodologies are provided below.

NMR Spectroscopy

A typical protocol for ^{1}H and ^{13}C NMR analysis would involve:

- Sample Preparation: Dissolving a purified sample of **Indomethacin Diamide** (or an enriched mixture) in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition: Standard pulse sequence with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Proton-decoupled pulse sequence (e.g., PENDANT, DEPT) to obtain information on carbon types (CH_3, CH_2, CH, C).
- Data Processing: Fourier transformation, phase correction, and baseline correction of the raw data. Chemical shifts are referenced to an internal standard (e.g., TMS).

IR Spectroscopy

- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or prepared as a KBr pellet.
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition: A sufficient number of scans are co-added to obtain a high-quality spectrum, typically in the range of 4000-400 cm^{-1}.
- Data Processing: The resulting interferogram is Fourier-transformed to produce the infrared spectrum.

Mass Spectrometry

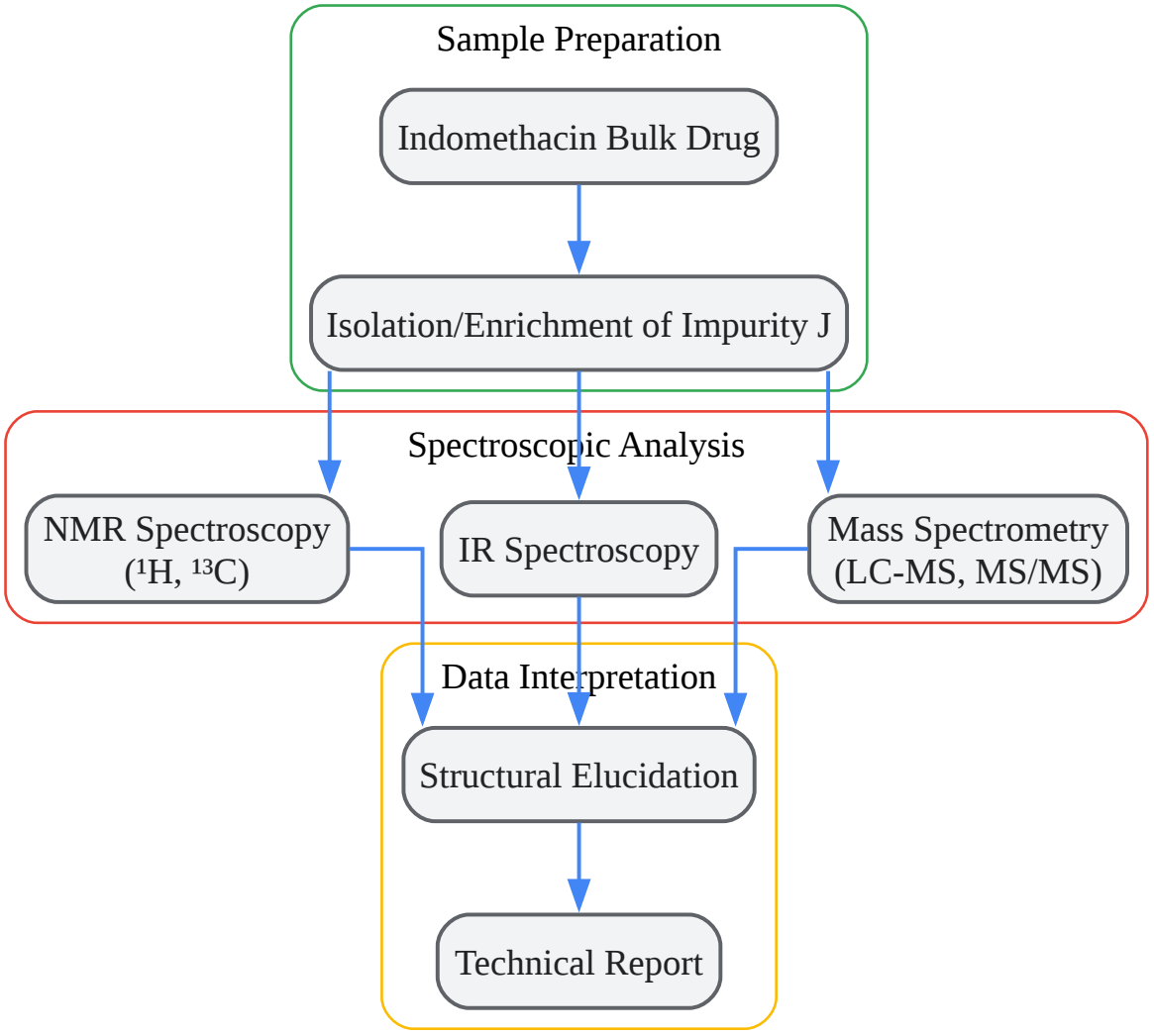
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- Sample Introduction: The sample, typically dissolved in a suitable solvent, is introduced into the mass spectrometer via direct infusion or after separation by Liquid Chromatography (LC-MS).
- Ionization: Electrospray ionization (ESI) is a common technique for this type of molecule.
- Mass Analysis: A high-resolution mass analyzer (e.g., TOF, Orbitrap) is used to determine the accurate mass of the molecular ion and its fragments.
- Fragmentation Analysis (MS/MS): Tandem mass spectrometry can be used to induce fragmentation of the molecular ion and aid in structural elucidation.

Visualized Workflows

Experimental Workflow for Spectroscopic Analysis

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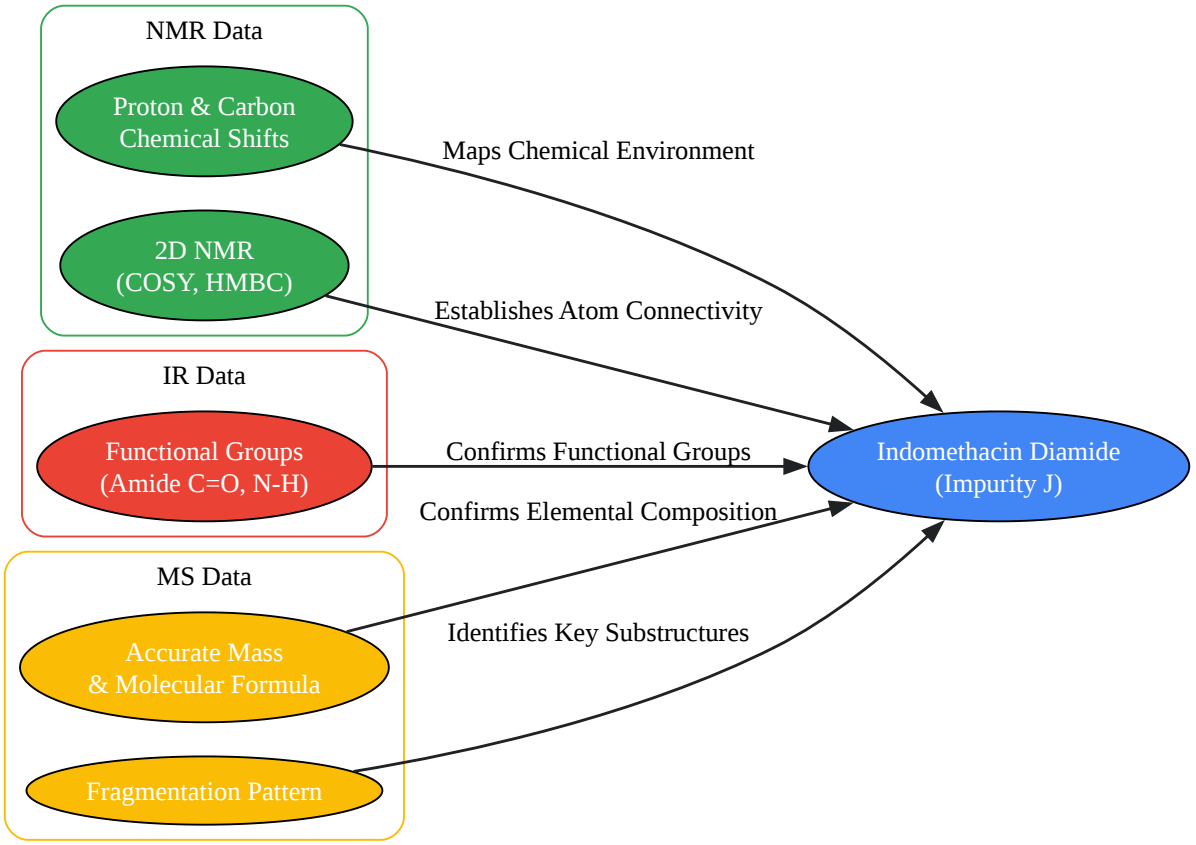


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Caption: Workflow for the isolation and spectroscopic characterization of **Indomethacin Diamide**.

Logical Relationship for Structural Elucidation

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Caption: Interplay of spectroscopic data for the structural elucidation of **Indomethacin Diamide**.

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